

DINP Production from Isononyl Alcohol: An Overview

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Compound Focus: Isononyl alcohol

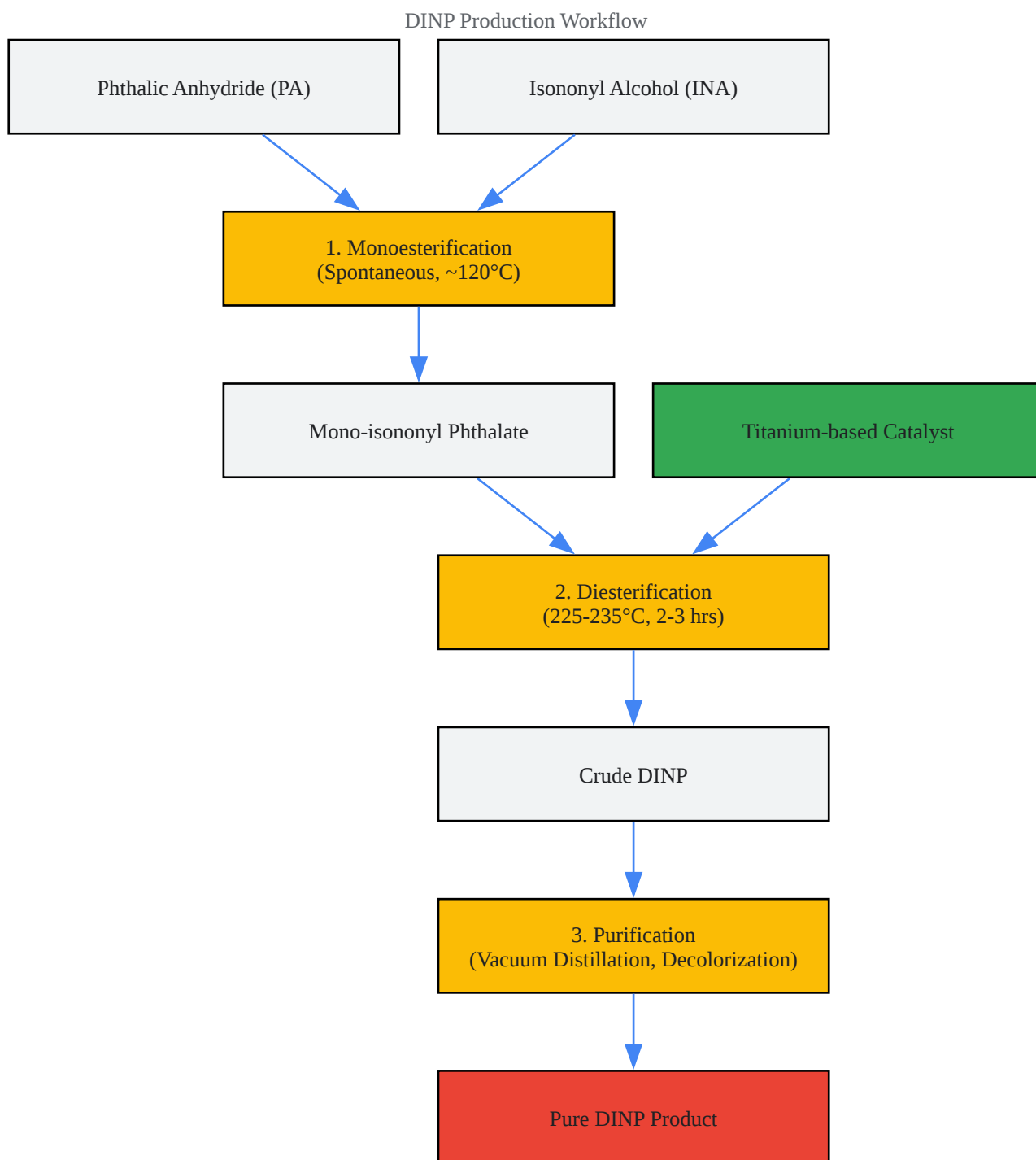
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Di-isononyl phthalate (DINP) is a high-molecular-weight phthalate plasticizer prized for its low volatility, excellent migration resistance, and overall durability in PVC products like wires, cables, automotive parts, and flooring [1] [2] [3]. Its production is a two-step esterification process, where **isononyl alcohol (INA)** reacts with phthalic anhydride [1].

The following diagram outlines the core production workflow:



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Detailed Synthesis Protocol

This protocol is based on a modern industrial method that uses a titanium-based catalyst system for improved efficiency and reduced environmental impact [1].

Principle: The synthesis proceeds via a two-stage esterification. The first step forms a monoester and is exothermic, while the second step is a reversible reaction that requires a catalyst and elevated temperature to drive it to completion [1].

Materials

- **Reactants:** Phthalic anhydride (PA), **Isononyl alcohol** (INA)
- **Catalyst:** Solid titanium-based compound, such as Tetra-isopropyl titanate [1]

Procedure

• Monoester Formation

- Charge a reaction vessel with a molar excess of **isononyl alcohol** (3-4 parts) to 1 part phthalic anhydride [1].
- Heat the mixture with stirring. The reaction is exothermic and the monoester forms spontaneously as the temperature rises to approximately **120°C** [1].

• Catalyst Addition & Diesterification

- Increase the temperature to the range of **150–180°C**.
- Add the titanium-based catalyst at a concentration of **0.001–0.002 parts** by weight relative to the reactants [1].
- Raise the temperature further to **225–235°C** and maintain it for **2–3 hours** to ensure complete conversion to the diester (DINP) [1].

• Purification

- Cool the reaction mixture to **190–195°C** and apply **vacuum distillation** to remove and recover the unreacted excess alcohol [1].
- The resulting crude DINP is then **decolorized** (e.g., with activated carbon) and **filtered** to obtain the final pure product [1].

Key Properties and Regulatory Notes

Properties of Isononyl Alcohol (INA) [2] [3]

Property	Value / Description
IUPAC Name	7-methyloctan-1-ol
Molecular Formula	C ₉ H ₂₀ O
CAS Number	27458-94-2, 2430-22-0
Appearance	Clear liquid
Boiling Point	~198 °C (at 760 mmHg)
Melting Point	≤ -30 °C
Water Solubility	Very low (approx. 0.02 g/100g at 20°C)

Regulatory and Safety Considerations for DINP

- **EPA Risk Evaluation:** In January 2025, the U.S. EPA finalized a risk evaluation for DINP under TSCA, determining that it presents an **unreasonable risk to human health** for workers under specific conditions of use [4].
- **Primary Risk:** The identified risk is primarily for workers who could be exposed to high concentrations of DINP in mist when spraying **adhesives, sealants, paints, and coatings** without adequate protection [4].
- **Health Effects:** The evaluation notes that DINP can cause developmental toxicity, harm the liver, and at higher exposures, cause cancer. It is also associated with "phthalate syndrome," which can harm the developing male reproductive system [4].
- **Consumer and Environmental Exposure:** The EPA did not identify unreasonable risk to the general population, consumers, or the environment from other uses. Many common uses, such as those in building materials, automotive articles, and toys, were found **not to significantly contribute** to the unreasonable risk [4].

Application in PVC Formulation

For researchers developing flexible PVC materials, DINP is incorporated as a primary plasticizer. The typical workflow involves:

- **Mixing:** Blending DINP with PVC resin and other additives (e.g., heat stabilizers, fillers).

- **Processing:** Using methods like calendaring, extrusion, or injection molding to form the final product.
- **Outcome:** The addition of DINP disrupts the polymer chains, imparting flexibility, durability, and workability to the final PVC product for use in various industries [5] [6] [7].

Knowledge Gaps and Further Research

The information available from the search is valuable for a general overview but lacks the depth for a laboratory protocol. To develop a complete application note, you would need to consult more specialized sources for the following:

- **Detailed Analytical Methods:** Specific parameters for Quality Control (QC) during and after production, such as Acid Value, Saponification Value, and Hydroxyl Value.
- **Precise Instrumentation Settings:** Optimal settings for Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) to identify and quantify reactants, products, and impurities.
- **Kinetic Data:** Detailed information on reaction rates, activation energies, and the impact of different catalysts on yield and selectivity.
- **Material Safety Data:** Comprehensive handling and personal protective equipment (PPE) requirements for all chemicals involved.

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